

# Application Notes and Protocols: Antifungal Susceptibility Testing of Fluvirucin A1

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## Compound of Interest

Compound Name: *Fluvirucin A1*

Cat. No.: *B144088*

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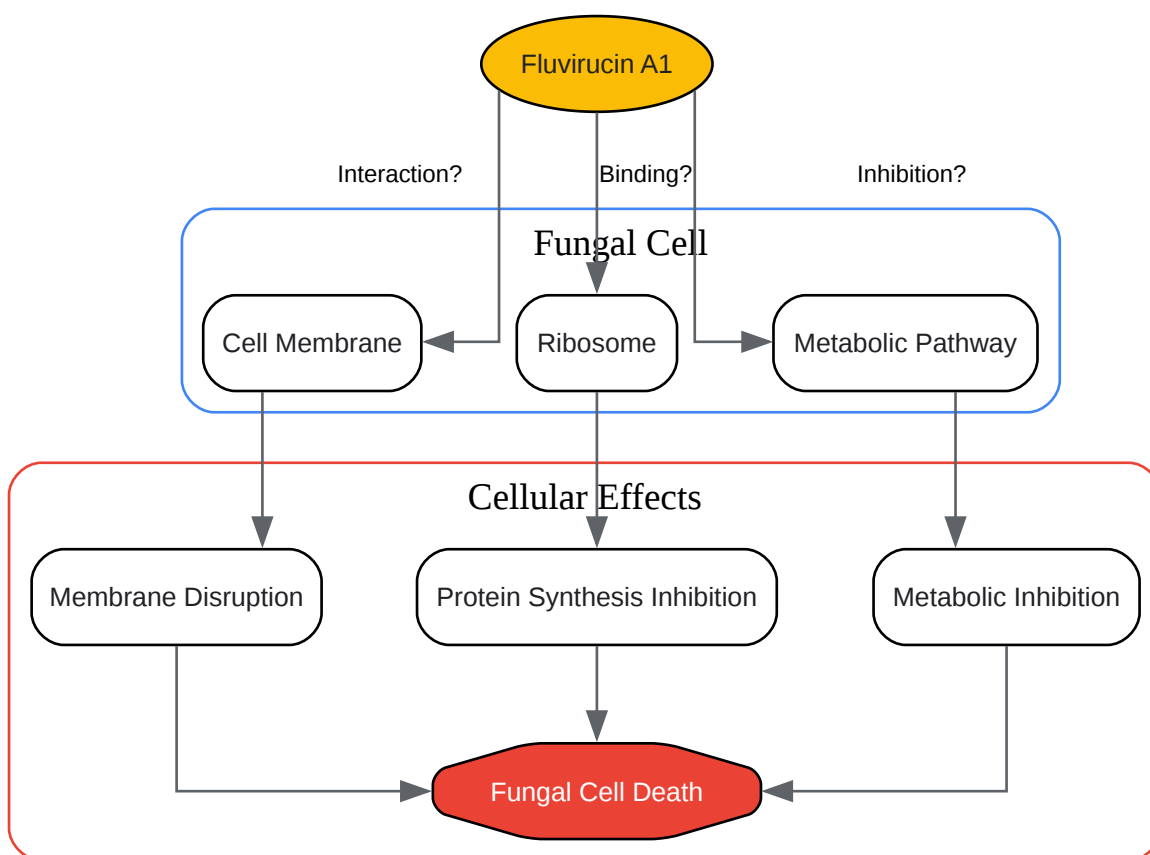
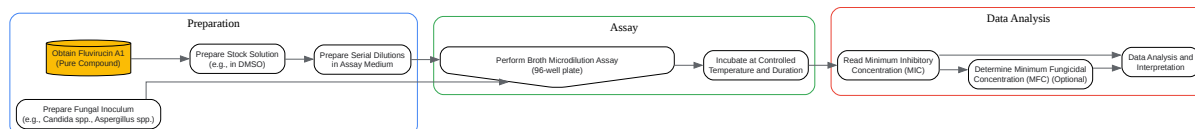
## Introduction

**Fluvirucin A1** is a macrolactam antibiotic isolated from the fermentation broth of an actinomycete species.[1] While it has been primarily investigated for its potent inhibitory activity against the influenza A virus, its potential as an antifungal agent remains an area of limited exploration.[1][2] These application notes provide a generalized framework for conducting antifungal susceptibility testing of **Fluvirucin A1**, based on established protocols from the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST).

Due to the limited publicly available data on the antifungal properties of **Fluvirucin A1**, the following sections outline a recommended starting point for investigation. The provided protocols are adapted from standardized methods and will require optimization for this specific compound.

## General Antifungal Susceptibility Testing Workflow

The following diagram illustrates a typical workflow for determining the in vitro antifungal activity of a novel compound like **Fluvirucin A1**.



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## References

- 1. Fluvirucin A1 | C<sub>23</sub>H<sub>44</sub>N<sub>2</sub>O<sub>5</sub> | CID 132016 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Fluvirucins A1, A2, B1, B2, B3, B4 and B5, new antibiotics active against influenza A virus. IV. Taxonomy on the producing organisms - PubMed [pubmed.ncbi.nlm.nih.gov]
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